

Efficacy of Linuron in Combination with Other Herbicides: A Comparative Guide

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Compound of Interest

Compound Name: *Linuron*

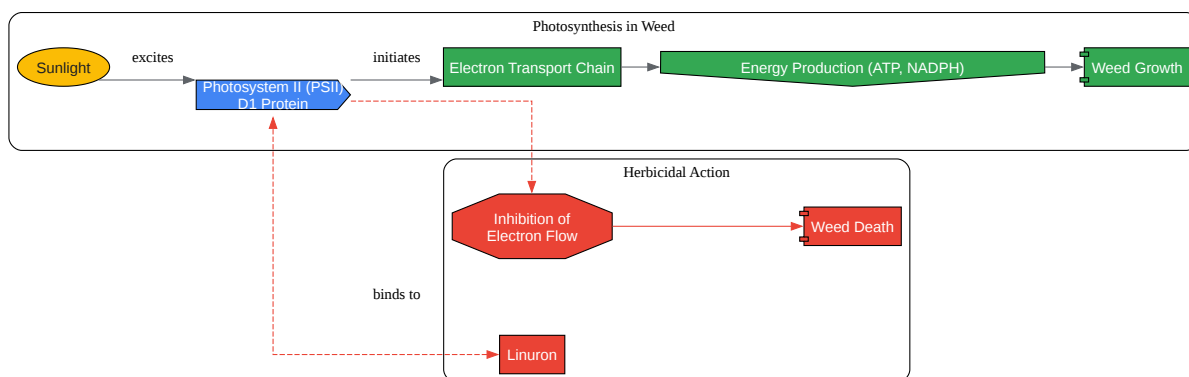
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Linuron, a selective, residual herbicide, is widely utilized for the pre- and post-emergence control of annual broadleaf and grassy weeds in various crops. Its efficacy can be significantly enhanced when used in combination with other herbicides. Tank-mixing **linuron** with herbicides possessing different modes of action can broaden the weed control spectrum, increase the effectiveness against challenging weed species, and aid in the management of herbicide resistance. This guide provides a comparative analysis of **linuron**'s performance in combination with other herbicides, supported by experimental data.

Linuron's Mode of Action

Linuron belongs to the urea group of herbicides and functions by inhibiting photosynthesis at Photosystem II (PSII).[1][2] It binds to the D1 protein within the chloroplast's thylakoid membrane, which disrupts the electron transport chain.[1] This blockage halts the plant's ability to convert sunlight into energy, leading to chlorosis and eventual death of susceptible weeds.[1]



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Caption: **Linuron**'s mode of action via inhibition of Photosystem II.

Comparative Efficacy Data

The following tables summarize the performance of **linuron** in combination with other herbicides from various field studies.

Table 1: Linuron + S-metolachlor for Palmer Amaranth Control in Sweet Potato

This study evaluated the efficacy of **linuron** alone and in combination with S-metolachlor for the post-emergence control of Palmer amaranth (*Amaranthus palmeri*) in 'Covington' sweet potatoes.

Treatment	Application Rate (g ai ha ⁻¹)	Palmer Amaranth Control (%) 1 WAT	Palmer Amaranth Control (%) 2 WAT	Palmer Amaranth Control (%) 4 WAT	Sweet Potato Foliar Injury (%) 1 WAT
Linuron	420	≥98	≥91	84-92	17
Linuron	700	≥98	≥91	84-92	30
Linuron + S-metolachlor	420 + 800	≥98	≥91	>92	36
Linuron + S-metolachlor	700 + 800	≥98	≥91	>92	36
S-metolachlor alone	800	Poor	Poor	Poor	Not Reported

WAT: Weeks After Treatment. Data pooled across years.[3]

Key Findings:

- All treatments that included **linuron** provided excellent control of Palmer amaranth at 1 and 2 weeks after treatment (WAT).[3]
- The addition of S-metolachlor to **linuron** resulted in the greatest Palmer amaranth control at 4 WAT.[3]
- However, the combination of **linuron** and S-metolachlor also led to a significant increase in sweet potato foliar injury compared to **linuron** alone.[3]
- Adding a nonionic surfactant (NIS) to **linuron** did not improve weed control but increased crop injury and reduced yield.[3]

Table 2: Linuron + Metribuzin or Rimsulfuron for Weed Control in Potato

This research aimed to determine the effects of **linuron** in combination with metribuzin or rimsulfuron on crop injury and yield in 'Russet Burbank' and 'Umatilla Russet' potatoes. These

tank mixes are effective against hard-to-control weeds like common lambsquarters, redroot pigweed, and nightshade species.[4]

Treatment	Application Timing	Crop Injury (%) 2 WAT	Crop Injury (%) 4 WAT	Impact on Total Yield
Linuron + Metribuzin	Preemergence	Minimal	Minimal	No significant reduction
Linuron + Metribuzin	50-75% Emergence	Present	Minimal (quick recovery)	No significant reduction
Linuron + Metribuzin	4-6 inch tall plants	Present	Present	Not specified
Linuron + Rimsulfuron	4-6 inch tall plants	Present	Present	Not specified
Linuron + Metribuzin	8-10 inch tall plants	Present	Persistent	Reduced

WAT: Weeks After Treatment.[4]

Key Findings:

- **Linuron** mixed with metribuzin or rimsulfuron is a good preemergence herbicide option that does not negatively affect potato yield or quality.[4]
- Postemergence applications of **linuron** combinations resulted in crop injury, which was more persistent when applied to larger potato plants.[4]
- Applying **linuron** with metribuzin to 8-10 inch tall potato plants led to a reduction in total yield.[4]

Experimental Protocols

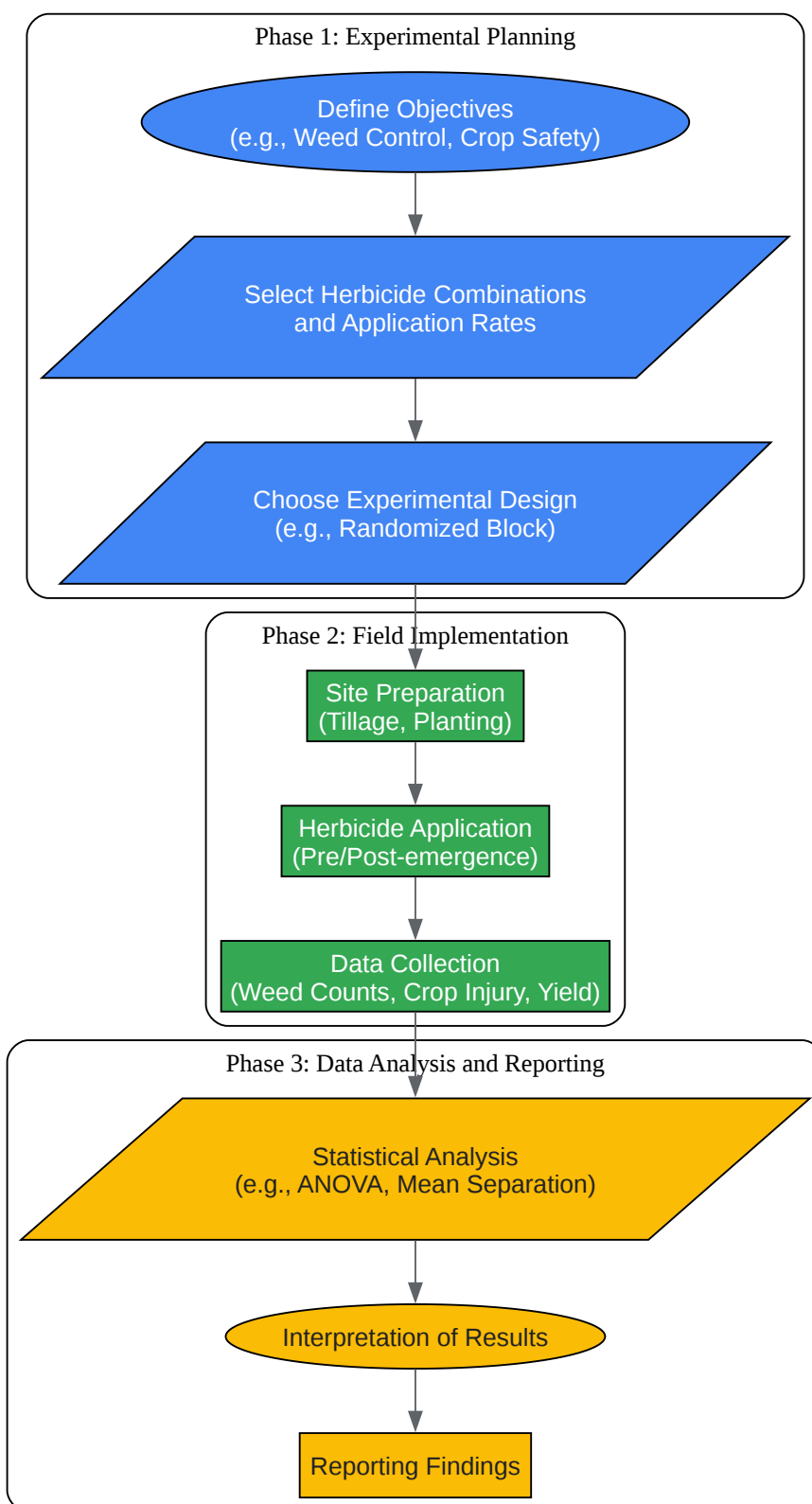
Study 1: Linuron + S-metolachlor for Palmer Amaranth Control

- Objective: To evaluate **linuron** for post-emergence control of Palmer amaranth in sweet potato.[3]
- Experimental Design: A two by four factorial arrangement of treatments. Factor one consisted of two **linuron** rates (420 and 700 g ai ha⁻¹). Factor two included **linuron** alone, **linuron** plus a nonionic surfactant (NIS), **linuron** plus S-metolachlor (800 g ai ha⁻¹), and **linuron** plus NIS plus S-metolachlor. S-metolachlor alone and weedy/weed-free checks were also included.[3]
- Crop and Application: Treatments were applied to 'Covington' sweet potato 8 days after transplanting.[3]
- Data Collection: Palmer amaranth control was visually assessed at 1, 2, 4, and 8 weeks after treatment. Sweet potato injury (foliar injury and stunting) was also evaluated.[3]
- Statistical Analysis: Analysis of variance (ANOVA) was conducted using the MIXED procedure in SAS, with fixed and random effects defined. Means were separated using Fisher's protected LSD at $\alpha = 0.05$. [3]

Study 2: Linuron Combinations in Potato

- Objective: To determine the effects of **linuron** plus metribuzin or rimsulfuron treatments on potato crop injury and marketable yield.[4]
- Experimental Locations and Cultivars: The study was conducted in Ottertail, MN (2014), Inkster, ND (2015), and Park Rapids, MN (2015) using 'Russet Burbank' or 'Umatilla Russet' potato cultivars.[4]
- Treatments and Application Timings:
 - Preemergence: **Linuron** (12 or 24 oz/a) + Metribuzin (0.67 lb/a)
 - 50-75% emergence: **Linuron** (12 or 24 oz/a) + Metribuzin (0.67 lb/a)
 - 4-6 inch tall plants: **Linuron** (12 or 24 oz/a) + Metribuzin (0.67 lb/a) or Rimsulfuron (1.5 oz/a)
 - 8-10 inch tall plants: **Linuron** (12 or 24 oz/a) + Metribuzin (0.67 lb/a)[4]

- Data Collection: Crop injury was assessed at 2 and 4 weeks after treatment. Potato tubers were harvested and graded for yield analysis.[\[4\]](#)
- Statistical Analysis: A Proc Mixed model with a Tukey pairwise comparison at $P < 0.1$ was used with SAS v. 9.3.[\[4\]](#)



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Caption: A generalized workflow for herbicide efficacy trials.

Conclusion

The combination of **linuron** with other herbicides is a valuable strategy for effective weed management. Tank mixes with herbicides such as metribuzin, rimsulfuron, and S-metolachlor can enhance the control of problematic weeds. However, careful consideration must be given to the application timing, partner herbicide, and crop to avoid phytotoxicity and potential yield loss. The experimental data presented in this guide demonstrate that while these combinations can improve weed control, they may also increase the risk of crop injury, highlighting the importance of adhering to recommended application guidelines and conducting trials to determine the optimal use for specific cropping systems.

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